

developing Musellarin C analogs for improved potency

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Compound of Interest

Compound Name: Musellarin C
CAS No.: 1392476-33-3
Cat. No.: B592927

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Application Note: Developing **Musellarin C** Analogs for Improved Potency via Stereoselective Synthesis

Executive Summary

Musellarin C is a rare bicyclic diarylheptanoid originally isolated from the aerial parts of the monotypic plant *Musella lasiocarpa*[1]. While natural musellarins exhibit moderate cytotoxicity against several human tumor cell lines (e.g., HL-60, A-549, MCF-7), their therapeutic potential is limited by baseline potency and natural scarcity[1]. This application note details a validated, highly efficient synthetic protocol to generate enantiomerically pure **Musellarin C** and its structurally optimized analogs[2]. By leveraging an Achmatowicz rearrangement (AR) followed by a novel reductive γ -deoxygenation and Heck-Matsuda coupling, researchers can overcome the thermodynamic hurdles of establishing the 2,6-trans-tetrahydropyran (THP) core[3]. This workflow yields analogs with up to 6.7-fold greater potency against HL-60 leukemia cells compared to the natural product[2].

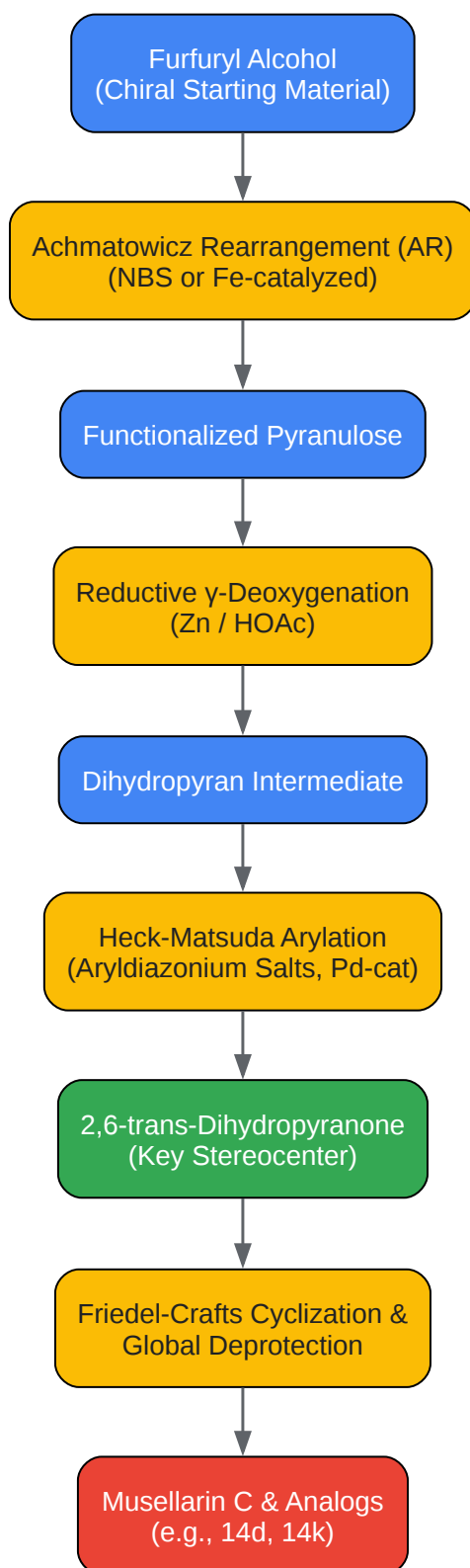
Scientific Rationale & Mechanistic Insights

The primary bottleneck in synthesizing **Musellarin C** is the construction of its unfavorable (4a,3)-trans-configuration within the dihydropyran (DHP) core[4]. Traditional direct arylation methods (such as Ferrier-type or Tsuji-Trost reactions) applied to pyranuloses predominantly yield cis-isomers and fail to produce the required trans-2,6-dihydropyrans[2].

To bypass this limitation, the protocol employs a self-validating mechanistic sequence:

- Achmatowicz Rearrangement (AR): Converts chiral furfuryl alcohols into functionalized pyranuloses, establishing the foundational oxygen heterocycle essential for the diarylheptanoid scaffold[5].
- Reductive γ -Deoxygenation: Utilizing Zn/HOAc, this unprecedented step regioselectively deoxygenates the AR product to form a dihydropyran intermediate[2]. Causality: This circumvents the limitations of direct arylation by removing the competing reactive center, setting the stage for stereocontrolled coupling.
- Heck-Matsuda Arylation: A palladium-catalyzed diastereoselective coupling using aryldiazonium salts forces the aryl group into the thermodynamically unfavorable 2,6-trans position[3].
- Friedel-Crafts Cyclization: Closes the tricyclic core with the desired (4a, 10b)-cis-fused configuration, completing the molecular framework[4].

Experimental Workflows & Protocols



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Synthetic workflow for **Musellarin C** analogs via Achmatowicz rearrangement and Heck-Matsuda coupling.

Protocol A: Asymmetric Synthesis of the trans-THP Core

Objective: Synthesize the 2,6-trans-dihydropyranone intermediate from furfuryl alcohol.

- **Achmatowicz Rearrangement:** Dissolve enantiomerically pure furfuryl alcohol in a THF/H₂O mixture. Add N-bromosuccinimide (NBS) or a green Fe(TPY)Br₃ catalyst at 0°C[4]. Stir for 2 hours until complete conversion to the pyranulose is observed via TLC.
- **Reductive γ-Deoxygenation:** Transfer the crude pyranulose to a flask containing activated Zinc dust (Zn) and glacial acetic acid (HOAc)[2]. Stir at room temperature for 4 hours. Self-Validation: The acidic environment facilitates the regioselective cleavage of the γ-hydroxyl group, yielding the critical dihydropyran intermediate without epimerization.
- **Heck-Matsuda Coupling:** In a dry Schlenk flask under argon, combine the dihydropyran intermediate, the desired aryldiazonium tetrafluoroborate salt (1.5 eq), and Pd₂(dba)₃ (5 mol%) in anhydrous acetonitrile[3].
- **Reaction Monitoring:** Heat the mixture to 40°C and monitor via LC-MS. The use of the diazonium salt (Heck-Matsuda) rather than a standard aryl halide is critical here, as it allows the reaction to proceed under milder, base-free conditions, preserving the sensitive trans-stereocenter[4].
- **Purification:** Quench with saturated NaHCO₃, extract with ethyl acetate, and purify via silica gel chromatography to isolate the 2,6-trans-dihydropyranone.

Protocol B: Friedel-Crafts Cyclization & Global Deprotection

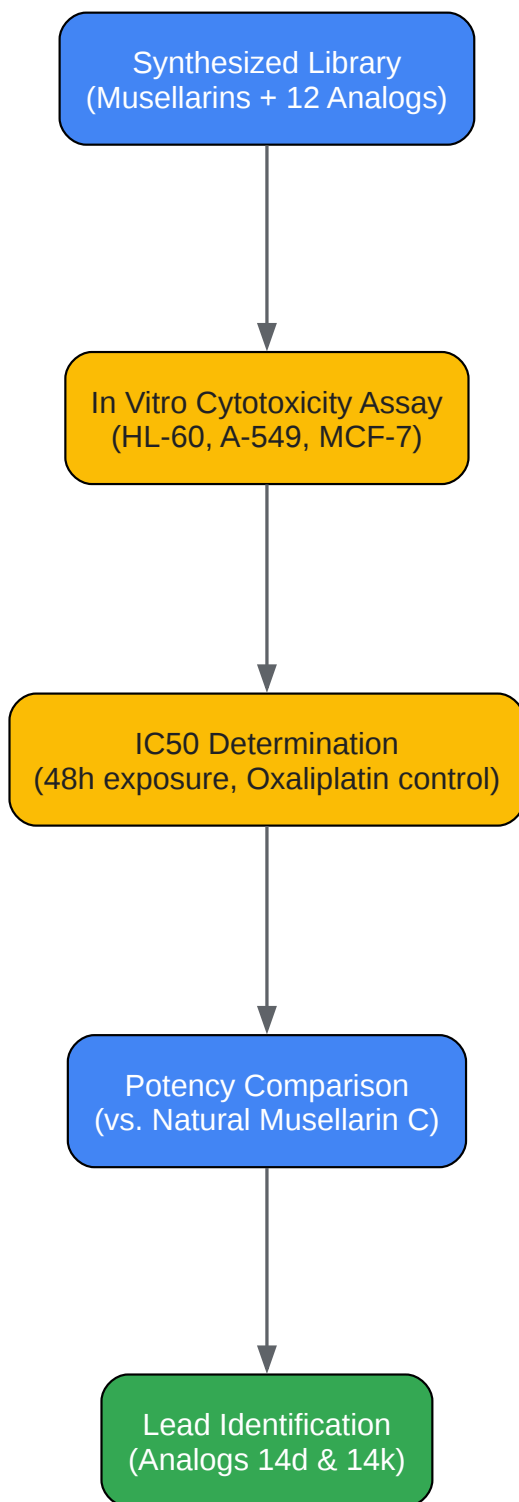
- **Cyclization:** Treat the trans-dihydropyranone with a mild Lewis acid (e.g., BF₃·Et₂O) in dichloromethane at -78°C to initiate the Friedel-Crafts cyclization, forming the tricyclic core[4].
- **Deprotection:** Perform global deprotection using standard conditions (e.g., BBr₃ for methoxy ether cleavage) to yield the final **Musellarin C** analog[3].

- Validation: Confirm the absolute configuration using 2D-NMR (NOESY) and optical rotation, comparing signs against natural **Musellarin C** standards to ensure structural integrity[3].

Protocol C: In Vitro Cytotoxicity Evaluation

Objective: Validate the biological potency of synthesized analogs against human tumor cell lines.

- Cell Culture: Culture HL-60 (human leukemia) cells in RPMI-1640 medium supplemented with 10% FBS[1].
- Compound Dilution: Dissolve **Musellarin C** and analogs in DMSO to create 10 mM stock solutions. Dilute in culture media to final concentrations ranging from 0.1 to 50 μ M[1].
- Assay Execution: Seed cells in 96-well plates. Treat with compounds for 48 hours. Use Oxaliplatin as a positive control[3].
- Viability Measurement: Assess cell viability using standard MTT or CellTiter-Glo assays. Calculate IC₅₀ values using non-linear regression analysis.



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Logical workflow for the biological evaluation and identification of potent **Musellarin C** analogs.

Quantitative Data: Lead Identification

Preliminary cytotoxicity evaluations of the synthesized library successfully identified analogs with significantly enhanced anti-tumor activity[2]. The structural modifications introduced via the Heck-Matsuda coupling directly correlated with improved binding affinity or cellular uptake, as evidenced by the IC₅₀ values against the HL-60 cell line[3].

Compound	Structural Modification	IC ₅₀ against HL-60 (μM)	Relative Potency (vs. Natural)
Natural Musellarin C	Unmodified tricyclic core	> 50.0	1.0x (Baseline)
Analog 14k	Optimized aryl substitution	17.7	> 2.8x
Analog 14d	Optimized aryl substitution	7.4	> 6.7x
Oxaliplatin	Positive Control	1.6	N/A

Table 1: Data summarized from preliminary cytotoxicity evaluations validating analogs 14d and 14k as promising new leads[3].

Conclusion

The strategic application of the Achmatowicz rearrangement coupled with a regioselective Zn/HOAc deoxygenation and diastereoselective Heck-Matsuda arylation provides a robust, self-validating pathway to the **Musellarin C** scaffold[2]. By overcoming the synthetic barrier of the 2,6-trans-THP core, this protocol not only confirms the absolute configuration of natural musellarins but also enables the rapid generation of analogs[4]. Analog 14d and 14k demonstrate that targeted modifications to the aryl periphery can yield up to a 6.7-fold increase in cytotoxic potency, establishing a clear trajectory for future diarylheptanoid drug development[3].

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